

PK 11195 Technical Support Center: Solubility and Troubleshooting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PK 11195

Cat. No.: B1678501

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility of **PK 11195** and offers troubleshooting for common issues encountered during its experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **PK 11195**?

A1: The recommended solvents for preparing stock solutions of **PK 11195** are Dimethyl Sulfoxide (DMSO) and ethanol.[\[1\]](#)

Q2: What is the maximum solubility of **PK 11195** in these solvents?

A2: The maximum reported solubility of **PK 11195** varies slightly between suppliers but is generally high in both DMSO and ethanol. A summary of reported solubilities is provided in the table below.

Q3: My **PK 11195** is not dissolving completely. What should I do?

A3: If you are experiencing difficulty dissolving **PK 11195**, you can try the following troubleshooting steps:

- Warming: Gently warm the solution at 37°C.
- Sonication: Use an ultrasonic bath to aid dissolution.[\[2\]](#)

- Sequential Solvent Addition: When preparing co-solvent formulations, add the solvents sequentially and ensure the compound is fully dissolved in one solvent before adding the next.[3]

Q4: Can I use **PK 11195** in aqueous solutions for cell culture experiments?

A4: **PK 11195** has poor aqueous solubility. For cell culture experiments, it is common practice to prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it to the final working concentration in the aqueous culture medium. Ensure the final concentration of the organic solvent is low enough to not affect the cells (typically less than 0.1-0.5% DMSO).

Q5: How should I prepare **PK 11195** for in vivo animal experiments?

A5: For in vivo administration, a co-solvent system is often necessary. A commonly recommended formulation involves first dissolving **PK 11195** in DMSO to create a stock solution. This stock is then further diluted in a vehicle containing PEG300, Tween-80, and saline.[4] A typical formulation might consist of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[3] It is crucial to add the solvents sequentially and ensure complete dissolution at each step.[3]

Data Presentation: PK 11195 Solubility

Solvent	Reported Solubility
DMSO	50 mM, 62.5 mg/mL (177.12 mM), 100 mM
Ethanol	50 mM, 75 mM

Note: Solubility can be affected by factors such as temperature, purity of the compound, and the presence of other substances.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the required amount of **PK 11195** powder. The molecular weight of **PK 11195** is 352.86 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 3.53 mg of **PK 11195**.

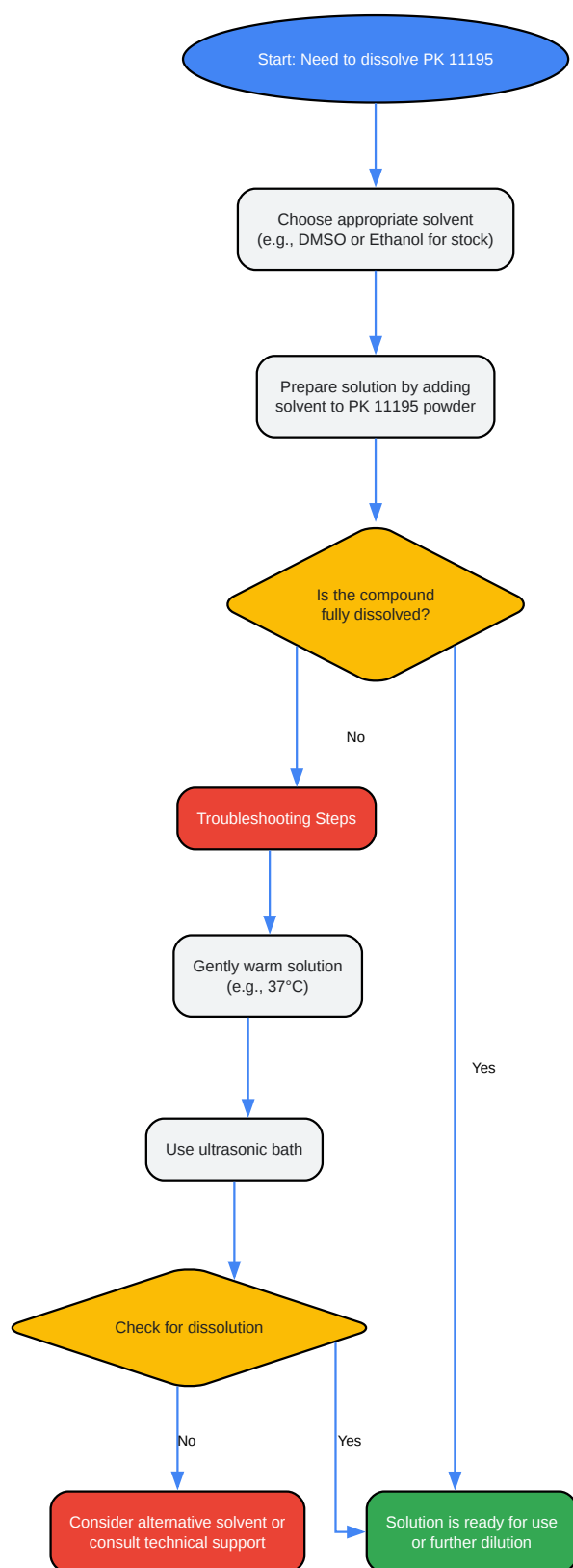
- Dissolution: Add the appropriate volume of DMSO to the **PK 11195** powder.
- Mixing: Vortex the solution until the solid is completely dissolved. If necessary, gently warm the solution or use a sonicator to aid dissolution.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability.^[4] It is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.^[4]

Protocol 2: Preparation of a Dosing Solution for In Vivo Studies

This protocol is a general guideline and may require optimization based on the specific experimental requirements.

- Prepare a concentrated stock solution of **PK 11195** in DMSO (e.g., 20.8 mg/mL) as described in Protocol 1.^[4]
- In a separate tube, combine the required volumes of PEG300 and Tween-80. For example, to prepare 1 mL of the final solution, you would use 400 µL of PEG300 and 50 µL of Tween-80.^[4] Mix these two components thoroughly.
- Slowly add the **PK 11195** DMSO stock solution to the PEG300/Tween-80 mixture while vortexing. Ensure the solution remains clear. For the example above, you would add 100 µL of the 20.8 mg/mL stock.^[4]
- Add the saline solution to the mixture to reach the final desired volume. For the 1 mL example, you would add 450 µL of saline.^[4]
- Mix the final solution thoroughly before administration.

Mandatory Visualization



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Caption: Troubleshooting workflow for dissolving **PK 11195**.

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